

4,5-Dibromothiophene-2-carbaldehyde safety and hazards

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Compound of Interest

Compound Name: 4,5-Dibromothiophene-2-carbaldehyde

Cat. No.: B1584770

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An In-Depth Technical Guide to the Safety and Hazards of **4,5-Dibromothiophene-2-carbaldehyde**

Authored for Researchers, Scientists, and Drug Development Professionals

Introduction

4,5-Dibromothiophene-2-carbaldehyde is a halogenated heterocyclic compound frequently utilized as a versatile building block in organic synthesis. Its thiophene core, functionalized with both bromine atoms and an aldehyde group, makes it a valuable precursor for the synthesis of complex molecules in medicinal chemistry and materials science. However, its chemical reactivity and structure necessitate a thorough understanding of its potential hazards to ensure safe handling and use in a laboratory setting. This guide provides a comprehensive overview of the safety, hazards, and handling protocols for **4,5-Dibromothiophene-2-carbaldehyde** (CAS No: 38071-22-6).^{[1][2]}

Section 1: GHS Hazard Identification and Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating the hazards associated with chemical

substances. For **4,5-Dibromothiophene-2-carbaldehyde**, the classification indicates moderate but significant health risks that demand careful management.

The compound is assigned the "Warning" signal word.^{[1][3]} This signifies that while the substance is hazardous, the risks are less severe than those associated with compounds assigned the "Danger" signal word. The identified hazards are specific to irritation of the skin, eyes, and respiratory system.^{[1][3]}

Table 1: GHS Hazard Classification

GHS Classification	Hazard Code	Hazard Statement
Skin Irritation, Category 2	H315	Causes skin irritation. ^{[1][3]}
Eye Irritation, Category 2	H319	Causes serious eye irritation. ^{[1][3]}

| Specific Target Organ Toxicity - Single Exposure, Category 3 (Respiratory System) | H335 | May cause respiratory irritation.^{[1][3]} |

Expert Insight: The causality behind these classifications lies in the chemical nature of the compound. The aldehyde group can be reactive, and the overall electrophilic nature of the aromatic ring, enhanced by the two bromine atoms, can lead to interactions with biological macromolecules in the skin, eyes, and mucous membranes of the respiratory tract, triggering an irritation response. Researchers should not underestimate these "warning" level hazards, as repeated or significant exposure can lead to chronic issues or severe discomfort.

Section 2: Toxicological Profile

The primary toxicological concerns for **4,5-Dibromothiophene-2-carbaldehyde** are its irritant properties upon direct contact.

- **Routes of Exposure:** The main routes of occupational exposure are inhalation of the powder, direct skin contact, and eye contact.^[4] Ingestion is less likely in a controlled lab setting but remains a potential route of exposure.^[4]

- **Skin Irritation:** Direct contact with the solid powder or solutions containing the compound can cause redness, itching, and inflammation.[1][3] It is classified as hazardous in case of skin contact (irritant, permeator).[4]
- **Eye Irritation:** The compound is a serious eye irritant.[1][3] Contact can cause significant pain, redness, and watering of the eyes. Prolonged contact without immediate and thorough rinsing could lead to more severe eye damage.
- **Respiratory Irritation:** Inhalation of airborne dust can irritate the mucous membranes and upper respiratory tract, leading to coughing and shortness of breath.[1][3]
- **Ingestion:** While specific oral toxicity data (LD50) for this compound is not readily available in the provided search results, ingestion may cause irritation of the digestive tract.[4] For related brominated thiophene compounds, oral toxicity is a noted hazard, warranting caution.[5][6]

It is crucial to note that the toxicological properties of this specific compound have not been fully investigated.[7] Therefore, it should be handled with the assumption that it may have other, as-yet-unidentified, adverse health effects.

Section 3: Safe Handling and Engineering Controls

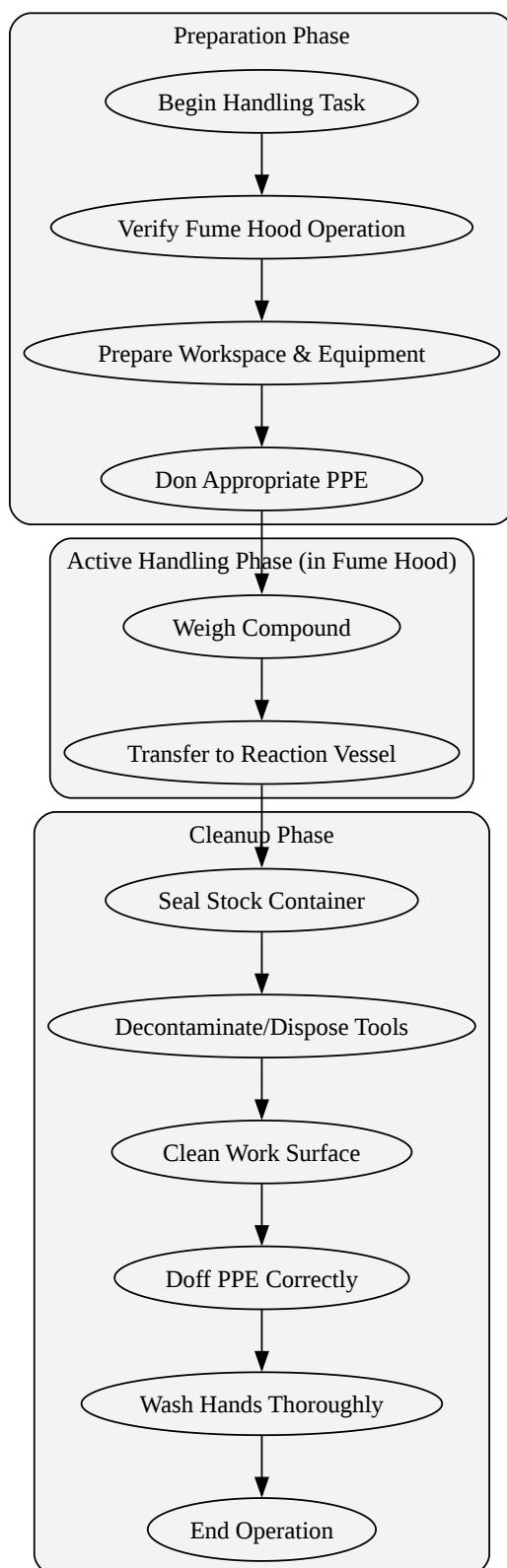
A multi-layered approach combining engineering controls, administrative procedures, and personal protective equipment is essential for safely handling **4,5-Dibromothiophene-2-carbaldehyde**.

Engineering Controls

- **Ventilation:** All handling of the solid powder, including weighing and transfers, must be performed in a certified chemical fume hood to prevent inhalation of dust.[3] The laboratory should have adequate general ventilation to keep airborne concentrations of vapors or dusts low.[4]
- **Safety Equipment:** Eyewash stations and safety showers must be readily accessible and proximal to the workstation where the chemical is handled.[4][7]

Detailed Handling Protocol

- **Preparation:** Before handling, ensure the chemical fume hood is functioning correctly. Clear the workspace of any unnecessary items. Assemble all necessary equipment, including spatulas, weigh boats, and reaction vessels, inside the hood.
- **Weighing:** Tare the balance with a clean weigh boat. Carefully transfer the desired amount of **4,5-Dibromothiophene-2-carbaldehyde** from its storage container to the weigh boat using a clean spatula. Avoid creating dust by performing transfers slowly and deliberately.
- **Transfer:** Promptly transfer the weighed solid to the reaction vessel. If dissolving in a solvent, add the solvent to the solid within the fume hood.
- **Post-Handling:** Tightly cap the storage container. Decontaminate the spatula and weigh boat or dispose of them as hazardous waste according to institutional protocols. Wipe down the work surface inside the fume hood with an appropriate solvent and cleaning material. Wash hands thoroughly after handling is complete.



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Section 4: Personal Protective Equipment (PPE)

The use of appropriate PPE is the final barrier of protection and is mandatory when handling this compound.

Table 2: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face	Tightly fitting safety goggles or safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards. [3][5]	Protects against airborne dust particles and accidental splashes.
Hand	Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected prior to use.[8]	Prevents skin contact and irritation. Use proper glove removal technique to avoid contaminating skin.[8]
Body	A laboratory coat. For larger quantities, consider impervious clothing.[3][4]	Protects skin and personal clothing from contamination.

| Respiratory | Not required under normal conditions if handled within a functioning fume hood.
[4] If a fume hood is unavailable or exposure limits may be exceeded, a NIOSH/MSHA approved respirator with a particulate filter is necessary.[5] | Prevents respiratory tract irritation from dust inhalation. |

Section 5: Emergency Procedures

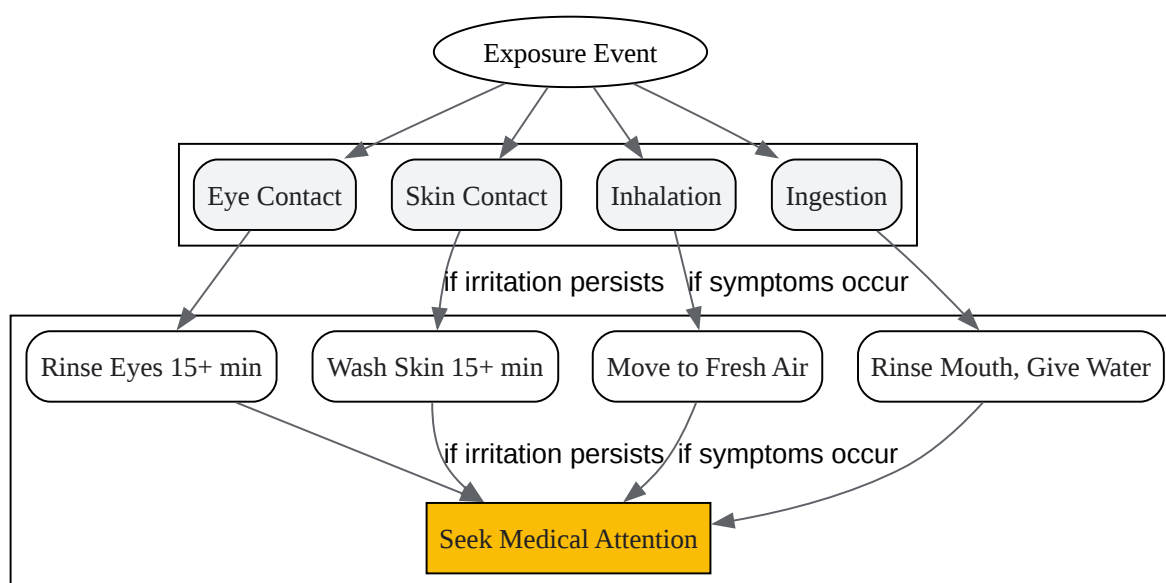
Rapid and correct response to an exposure or spill is critical.

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[9] Remove contact lenses if present and easy to do.[3] Seek immediate medical

attention.[9]

- Skin Contact: Take off contaminated clothing immediately.[3] Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.[9]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If the person is not breathing, provide artificial respiration. Seek medical attention if symptoms occur.[3][9]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Do not induce vomiting.[3][4] Never give anything by mouth to an unconscious person.[3][4] Seek medical attention.[9]



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Spill Response

- Small Spills: Evacuate unnecessary personnel. Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust formation.[5] Collect the material in a suitable, closed

container for disposal.[5]

- Large Spills: Evacuate the area immediately. Prevent further leakage if it is safe to do so.[3]
Do not let the chemical enter drains.[3] Contact institutional emergency response personnel.

Section 6: Storage and Disposal

- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[1][3] Keep away from incompatible materials such as strong oxidizing agents.[4][7]
- Disposal: Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[4] Waste codes should be assigned by the user based on the application for which the product was used.[1]

Section 7: Physical and Chemical Properties

Table 3: Key Physical and Chemical Properties

Property	Value	Source
CAS Number	38071-22-6	[1]
Molecular Formula	C ₅ H ₂ Br ₂ OS	[1]
Molecular Weight	269.94 g/mol	[1]
Appearance	Off-white to light beige crystalline powder	[3]
Melting Point	79°C	[3]

| Boiling Point | 306.1°C at 760 mmHg [3] |

Conclusion

4,5-Dibromothiophene-2-carbaldehyde is a valuable reagent whose hazards are well-defined and manageable through the consistent application of standard laboratory safety protocols. The primary risks are irritation to the skin, eyes, and respiratory system. By adhering to the guidelines outlined in this document—utilizing proper engineering controls, wearing appropriate

personal protective equipment, and being prepared for emergency situations—researchers can safely harness the synthetic utility of this compound.

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